

Isoapoptolidin: A Technical Guide to its Physical, Chemical, and Biological Properties

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Isoapoptolidin is a macrolide natural product and a ring-expanded isomer of apoptolidin, a compound known for its selective induction of apoptosis in various cancer cell lines.[1][2] Like its parent compound, **isoapoptolidin** has garnered interest within the scientific community for its potential as a therapeutic agent. This technical guide provides a comprehensive overview of the physical, chemical, and biological properties of **isoapoptolidin**, with a focus on data presentation, experimental methodologies, and the visualization of its mechanism of action.

Physical and Chemical Properties

Isoapoptolidin shares the same molecular formula and mass as apoptolidin due to their isomeric relationship. The isomerization from apoptolidin to **isoapoptolidin** is a key chemical feature. While detailed experimental data for all physical properties of **isoapoptolidin** are not readily available in public literature, the following table summarizes the known information. Further research is required to fully characterize its physical constants.



Property	Data	Source
Molecular Formula	C58H96O21	[3]
Molecular Weight	1129.37 g/mol	[3]
CAS Number	476647-30-0	[3]
Appearance	White to off-white solid	Inferred
Melting Point	Not reported	
Solubility	Soluble in DMSO, ethanol, methanol, and DMF	[3]
UV-Vis λmax	Not explicitly reported for Isoapoptolidin. For comparison, a photoisomer of Apoptolidin A showed a blue- shifted UV absorption maximum from 320 nm to 278 nm.	Inferred

Spectral Data

Detailed spectral data is crucial for the identification and characterization of **isoapoptolidin**. While complete datasets are not publicly available, the following represents the type of data required for full characterization.

- ¹H and ¹³C NMR Spectroscopy: Complete assignment of proton and carbon signals is essential for structural confirmation. Researchers should refer to studies on apoptolidin and its derivatives for expected chemical shift ranges.
- High-Resolution Mass Spectrometry (HRMS): HRMS data confirms the elemental composition. The fragmentation pattern can provide structural information.
- Fourier-Transform Infrared (FT-IR) Spectroscopy: The IR spectrum reveals the presence of key functional groups such as hydroxyls, esters, and alkenes.

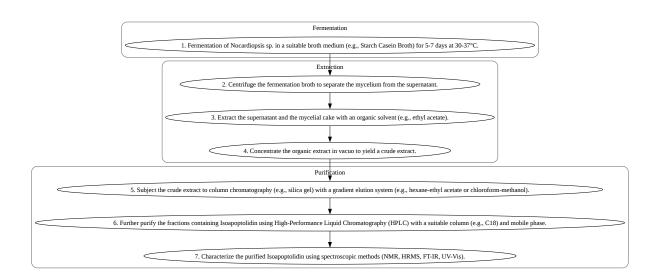


• UV-Visible Spectroscopy: The UV-Vis spectrum provides information about the chromophores present in the molecule.

Experimental Protocols Isolation and Purification of Isoapoptolidin from Nocardiopsis sp.

Isoapoptolidin can be isolated from the fermentation broth of Nocardiopsis sp., the same microorganism that produces apoptolidin. The following is a generalized protocol based on methods for isolating natural products from actinomycetes.





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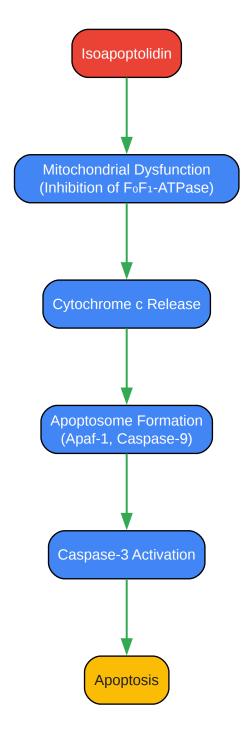
Caption: **Isoapoptolidin** inhibits F_0F_1 -ATPase, leading to AMPK activation.

Apoptosis Induction



The sustained activation of AMPK and the disruption of mitochondrial function by **isoapoptolidin** can trigger the intrinsic pathway of apoptosis. This pathway involves the release of pro-apoptotic factors from the mitochondria and the subsequent activation of caspases.

[2]Isoapoptolidin-Induced Apoptosis Pathway



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Caption: Intrinsic apoptosis pathway initiated by **Isoapoptolidin**.

Conclusion

Isoapoptolidin is a promising natural product with significant biological activity. Its ability to inhibit mitochondrial F₀F₁-ATPase and induce apoptosis makes it a valuable lead compound for the development of novel anti-cancer therapies. This technical guide provides a foundational understanding of its properties and mechanisms of action. However, further research is necessary to fully elucidate its physical and chemical characteristics, refine isolation and synthesis protocols, and comprehensively map its interactions with cellular signaling pathways. Such studies will be instrumental in unlocking the full therapeutic potential of **isoapoptolidin**.

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